

An In-depth Technical Guide to 4-Methyl-6-phenylpyrimidin-2-amine (C₁₁H₁₁N₃)

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Compound of Interest

Compound Name: 4-Methyl-6-phenylpyrimidin-2-amine

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **4-Methyl-6-phenylpyrimidin-2-amine** (C₁₁H₁₁N₃), a functionalized pyrimidine with potential applications in medicinal chemistry and materials science. This document consolidates available data on its chemical and physical properties, synthesis, and structural characteristics. While direct and extensive biological data for this specific compound is limited in publicly accessible literature, this guide explores the known biological activities of structurally related pyrimidine derivatives to infer potential therapeutic applications and mechanisms of action. Detailed experimental protocols for its synthesis and for the biological evaluation of analogous compounds are provided to facilitate further research and development.

Introduction

Pyrimidine and its derivatives are a cornerstone of heterocyclic chemistry, demonstrating a vast array of biological activities and forming the structural basis for numerous natural and synthetic therapeutic agents.^[1] The pyrimidine nucleus is integral to the structure of nucleobases in DNA and RNA, highlighting its fundamental role in biological systems. The versatility of the pyrimidine scaffold allows for extensive functionalization, making it a "privileged structure" in drug discovery.

4-Methyl-6-phenylpyrimidin-2-amine, with the molecular formula C₁₁H₁₁N₃, is a member of this important class of compounds. Its structure, featuring both a phenyl and a methyl substituent on the pyrimidine ring, makes it an intriguing candidate for investigation in various therapeutic areas. Pyrimidines are known to be utilized in the development of pesticides and pharmaceuticals.^{[2][3]} This guide aims to provide a detailed technical resource for researchers interested in the synthesis, characterization, and potential applications of this compound.

Chemical and Physical Properties

4-Methyl-6-phenylpyrimidin-2-amine is a solid organic compound with the key properties summarized in the table below.

Property	Value	Reference
Molecular Formula	C ₁₁ H ₁₁ N ₃	[2]
Molecular Weight	185.23 g/mol	[2]
CAS Number	15755-15-4	N/A
Appearance	Crystalline solid	[2]
Melting Point	Not explicitly stated, crystals obtained at room temperature	[2]
Solubility	Soluble in Dimethylformamide (DMF)	[2]

Structural Elucidation

The molecular structure of **4-Methyl-6-phenylpyrimidin-2-amine** has been determined by single-crystal X-ray diffraction.^{[2][3]} The compound crystallizes in a monoclinic system. The crystal packing is characterized by intermolecular N—H⋯N hydrogen bonds, which create an extensive three-dimensional network.^{[2][3]}

Table 1: Crystallographic Data for **4-Methyl-6-phenylpyrimidin-2-amine**^{[2][3]}

Parameter	Value
Crystal system	Monoclinic
Space group	P21/c
a (Å)	14.0558 (11)
b (Å)	9.3808 (7)
c (Å)	18.5227 (12)
β (°)	125.950 (4)
Volume (Å ³)	1977.1 (2)
Z	8
Calculated density (Mg m ⁻³)	1.245
Radiation type	Mo K α
Temperature (K)	273

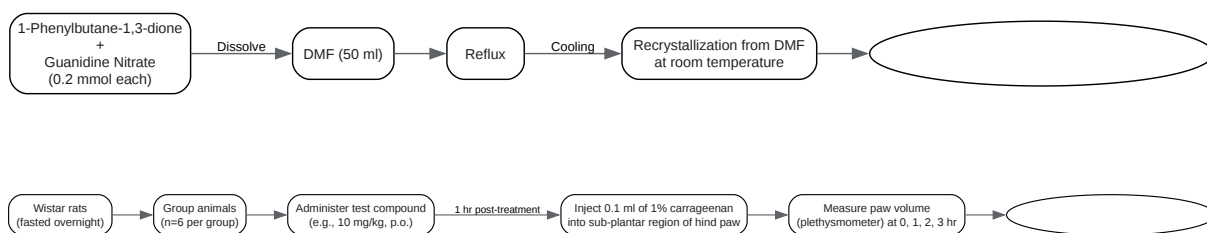
Note: The asymmetric unit contains two independent molecules which differ slightly in the torsion angle between the phenyl and pyrimidine rings.

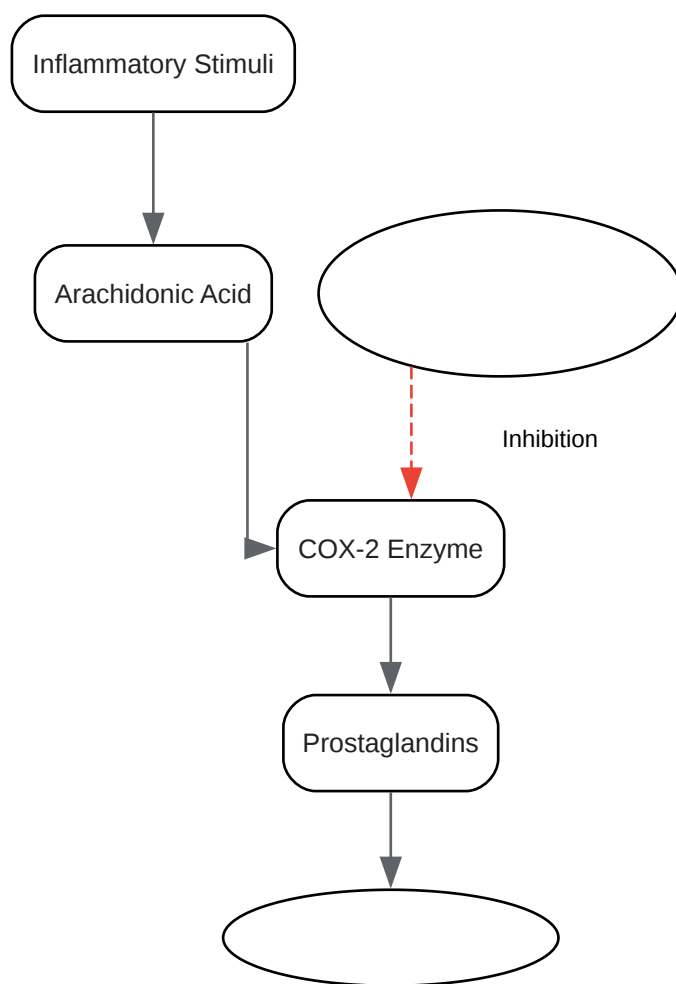
Experimental Protocols

Synthesis of 4-Methyl-6-phenylpyrimidin-2-amine

A detailed protocol for the synthesis of **4-Methyl-6-phenylpyrimidin-2-amine** has been reported.[2]

Experimental Workflow: Synthesis of 4-Methyl-6-phenylpyrimidin-2-amine





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References

- 1. calpaclab.com [calpaclab.com]
- 2. 4-Methyl-6-phenylpyrimidin-2-amine - PMC [pmc.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
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